

Physical properties of 1-Cyclobutylethanol (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Cyclobutylethanol

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An In-Depth Guide to the Physical Properties of **1-Cyclobutylethanol**

Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of the key physical properties of **1-Cyclobutylethanol** (CAS No: 7515-29-9), a significant chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into the empirical values for its boiling point and density, and outlines the rigorous experimental methodologies for their determination. Our focus is on the causality behind experimental choices to ensure both accuracy and reproducibility, which are paramount in scientific research.

Introduction to 1-Cyclobutylethanol

1-Cyclobutylethanol, with the molecular formula $C_6H_{12}O$, is a secondary alcohol characterized by a cyclobutane ring attached to an ethanol backbone.^{[1][2][3][4]} Its structural features make it a valuable building block in organic synthesis. It serves as a pharmaceutical intermediate, notably in the preparation of advanced therapeutic agents such as DHODH inhibitors and GPR43 modulators.^[2] A thorough understanding of its physical properties is essential for its handling, reaction scale-up, and purification processes in a laboratory or industrial setting.

Physicochemical Properties of 1-Cyclobutylethanol

The fundamental physical constants of a compound are critical for its identification and application. The table below summarizes the reported physical properties of **1-Cyclobutylethanol**.

Property	Value	Source(s)
IUPAC Name	1-cyclobutylethanol	[4]
CAS Number	7515-29-9	[2][3]
Molecular Formula	C ₆ H ₁₂ O	[1][2][3]
Molecular Weight	100.16 g/mol	[1][3][4]
Boiling Point	144.5°C at 760 mmHg 144°C at 752 Torr	[2] [3]
Density	0.9075 g/cm ³ at 10°C	[3]
Appearance	Colorless to light yellow liquid; may also be solid	[2][3]

Experimental Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, leading to the formation of vapor throughout the bulk of the liquid.[5] This property is a key indicator of a substance's purity.

Principle: The Capillary Tube Method

The capillary tube method, also known as the Thiele tube method, is a reliable micro-scale technique for determining the boiling point of a liquid.[6] It relies on trapping a small amount of the liquid's vapor in an inverted capillary tube. As the sample is heated, the trapped air and vapor expand. When the liquid's vapor pressure equals the atmospheric pressure, a rapid and continuous stream of bubbles emerges from the capillary.[7] The boiling point is precisely recorded as the temperature at which, upon cooling, the bubble stream ceases and the liquid is just drawn back into the capillary tube.[6][7]

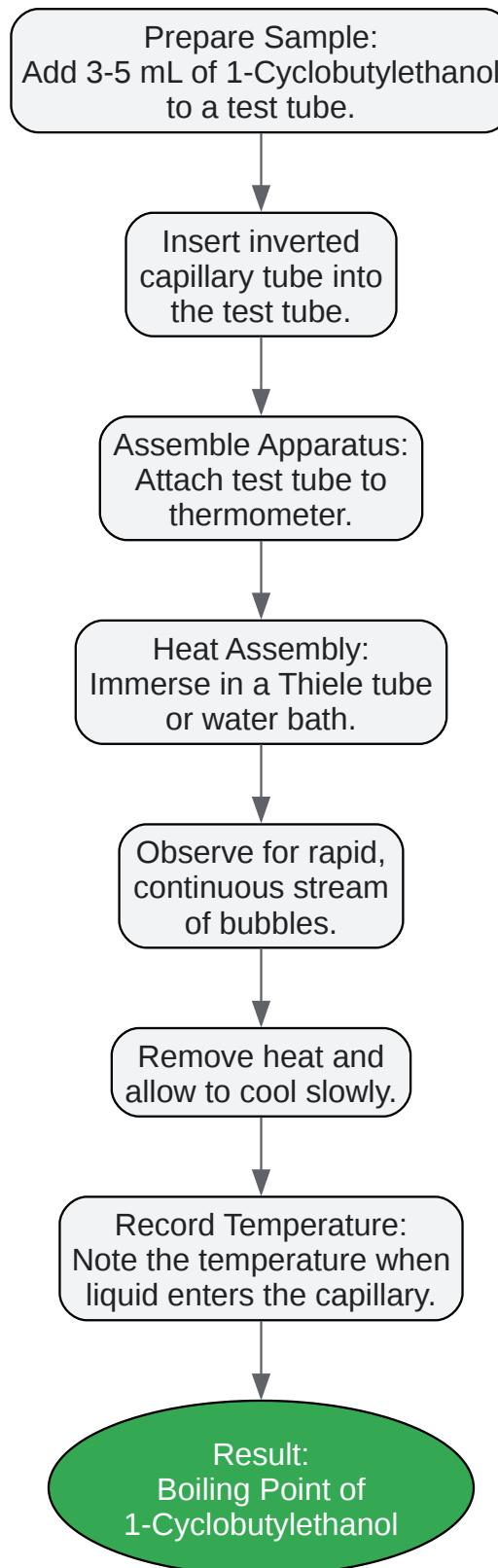
Detailed Experimental Protocol

- Sample Preparation: Add approximately 3-5 mL of **1-Cyclobutylethanol** to a small test tube.
- Capillary Insertion: Place a melting point capillary tube, sealed at one end, into the test tube with its open end submerged in the liquid.
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer's bulb.
- Heating: Immerse the assembly in a heating bath (e.g., a Thiele tube filled with mineral oil or a beaker of water on a hot plate). The heating medium should be just above the liquid level in the test tube.[6][7]
- Observation: Heat the bath gently. Observe the capillary tube for the emergence of bubbles.
- Boiling Point Identification: The preliminary boiling point is the temperature at which a rapid and continuous stream of bubbles escapes from the capillary.[7]
- Confirmation: Remove the heat source and allow the apparatus to cool slowly. The precise boiling point is the temperature recorded the moment the bubbling stops and the liquid begins to enter the capillary tube.[7]

Expert Insights & Causality

- Heating Rate: A slow and steady heating rate is crucial. Heating too rapidly can cause the thermometer reading to lag behind the actual liquid temperature, leading to an inaccurate measurement.[7]
- Superheating: Plunging the thermometer directly into the liquid can lead to readings of superheating, where the liquid's temperature is artificially above its true boiling point. The capillary method measures the temperature of the vapor in equilibrium with the liquid, which is a more accurate representation.[6]
- Purity: The presence of impurities will typically result in a boiling point range rather than a sharp, single temperature.

Workflow Visualization

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Caption: Workflow for Boiling Point Determination via Capillary Method.

Experimental Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume ($\rho = m/V$).^{[8][9]} It is a fundamental parameter for substance identification and for calculations in stoichiometry and fluid dynamics.

Principle: Mass-Volume Measurement

The most direct method for determining the density of a liquid is to accurately measure the mass of a precisely known volume.^[8] This involves using calibrated volumetric glassware and a high-precision analytical balance. To ensure accuracy, the procedure should be repeated multiple times to calculate an average value, minimizing random errors.^[10]

Detailed Experimental Protocol

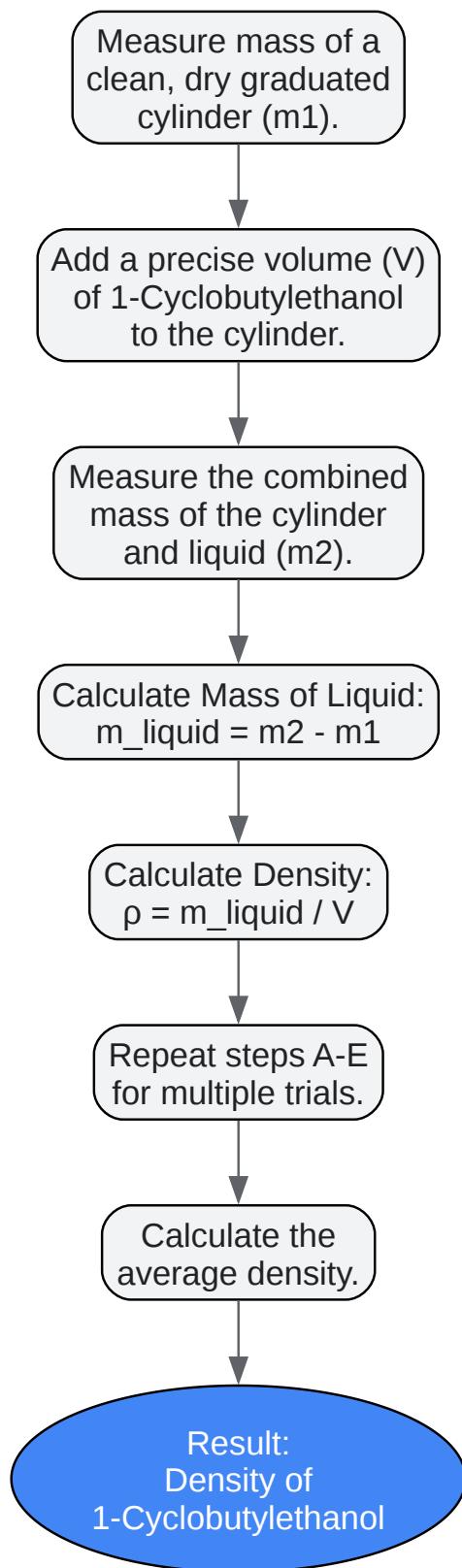
- Mass of Empty Vessel: Using an analytical balance, measure the mass of a clean, dry graduated cylinder or pycnometer (density bottle). Record this mass (m_1).^{[8][10]}
- Volume Measurement: Carefully add a specific volume of **1-Cyclobutylethanol** (e.g., 10.0 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus at eye level to avoid parallax error.^[8]
- Mass of Filled Vessel: Measure the combined mass of the graduated cylinder and the **1-Cyclobutylethanol** (m_2).^[8]
- Mass of Liquid: Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass ($m_{\text{liquid}} = m_2 - m_1$).^[10]
- Density Calculation: Calculate the density using the formula $\rho = m_{\text{liquid}} / V$.
- Validation: Repeat steps 1-5 at least two more times and calculate the average density to improve the reliability of the result.^[10]

Expert Insights & Causality

- Glassware Choice: While a graduated cylinder is sufficient for a basic determination, a volumetric flask or pycnometer offers higher precision for measuring volume and will yield a more accurate density value.

- Temperature Control: Density is temperature-dependent. The temperature of the liquid should be recorded, as the reported density of **1-Cyclobutylethanol** is specified at 10°C.[3] For highly accurate work, the measurement should be performed in a temperature-controlled environment.
- Self-Validation: Performing multiple measurements and observing low variance among the calculated densities serves as an internal validation of the technique and results.

Workflow Visualization



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Caption: Workflow for Density Determination via Mass/Volume Measurement.

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- To cite this document: BenchChem. [Physical properties of 1-Cyclobutylethanol (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b024324#physical-properties-of-1-cyclobutylethanol-boiling-point-density>]

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